

# Overcoming poor solubility of Dalzanemdor in aqueous solutions

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Compound of Interest		
Compound Name:	Dalzanemdor	
Cat. No.:	B11931302	Get Quote

# Dalzanemdor Solubility Solutions: A Technical Support Guide

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address challenges associated with the poor aqueous solubility of **Dalzanemdor** (SAGE-718).

# Frequently Asked Questions (FAQs)

Q1: What is the reported aqueous solubility of **Dalzanemdor**?

A1: While specific quantitative data on the intrinsic aqueous solubility of **Dalzanemdor** is not readily available in the public domain, it is known to have low water solubility. Clinical trial formulations have utilized solubility enhancers to overcome this issue.

Q2: What is the primary strategy used to enhance **Dalzanemdor**'s solubility in clinical trials?

A2: The primary strategy employed in clinical studies to enhance the aqueous solubility of **Dalzanemdor** is the use of cyclodextrins. Specifically, Hydroxypropyl- $\beta$ -cyclodextrin (HP- $\beta$ -CD) has been used to form inclusion complexes with the drug, which significantly increases its apparent solubility.[1][2][3] An oral solution used in studies contained a 40-mL dose with **Dalzanemdor**, hydroxypropyl- $\beta$ -cyclodextrin, sucralose, and water.[2][3]



Q3: How much can Hydroxypropyl-β-cyclodextrin increase the solubility of **Dalzanemdor**?

A3: The use of a 20% w/v solution of Hydroxypropyl-β-cyclodextrin has been reported to increase the apparent solubility of **Dalzanemdor** by approximately 50-fold.[1]

Q4: Are there other suggested formulation approaches for **Dalzanemdor**?

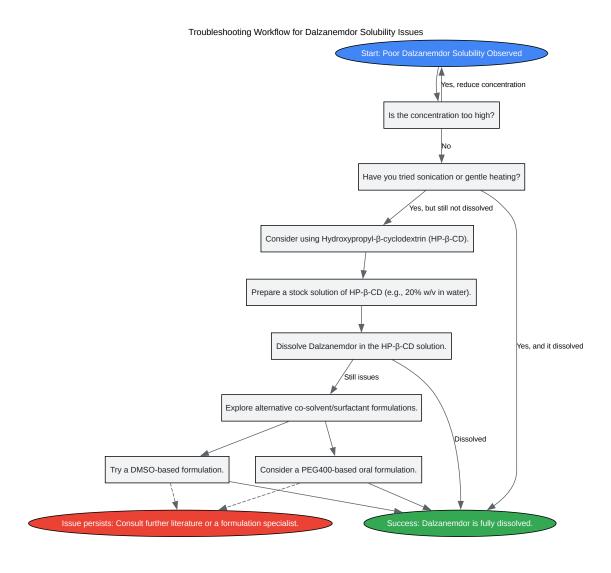
A4: Yes, for preclinical and in vivo studies, several other formulation strategies for compounds with low water solubility can be adapted for **Dalzanemdor**. These include the use of cosolvents and surfactants. Some common formulations involve dissolving the compound in excipients such as DMSO, PEG400, Tween 80, and Carboxymethyl cellulose.[4]

## **Troubleshooting Guide for Poor Solubility**

Problem: I am observing precipitation or incomplete dissolution of **Dalzanemdor** in my aqueous buffer.

## **Troubleshooting Workflow**







# Before Complexation HP-β-Cyclodextrin (Hydrophilic Exterior, Lipophilic Cavity) Forms Forms Disperses in After Complexation Inclusion Complex (Increased Apparent Solubility)

#### Mechanism of Cyclodextrin Solubility Enhancement

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## References

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- 2. Dalzanemdor (SAGE-718), a novel, investigational N-methyl-D-aspartate receptor positive allosteric modulator: Safety, tolerability, and clinical pharmacology in randomized dose-finding studies in healthy participants and an open-label study in participants with Huntington's disease PMC [pmc.ncbi.nlm.nih.gov]



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- 4. Dalzanemdor I CAS#: 1629853-48-0 I NMDA receptor modulator I InvivoChem [invivochem.com]
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